

Technical Guide: Physical Properties & Engineering of Alkyne-Functionalized Tetrahydrofurans

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Compound of Interest

Compound Name: 2-(but-3-yn-1-yl)oxolane

CAS No.: 2229443-52-9

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Executive Summary

Alkyne-functionalized tetrahydrofurans (alkyne-THFs) represent a critical class of heterocycles in medicinal chemistry, serving as robust, metabolically stable linkers for Click Chemistry (CuAAC) and antibody-drug conjugates (ADCs). Unlike linear alkyl linkers, the THF core introduces restricted conformational flexibility, influencing solubility (LogP) and binding affinity.

This guide analyzes two primary structural classes:

- Ether-Linked Alkyne-THFs: (e.g., 2-((prop-2-yn-1-yloxy)methyl)tetrahydrofuran).[1] High polarity, ease of synthesis.[1]
- C-Linked Alkyne-THFs: (e.g., 2-(prop-2-yn-1-yl)tetrahydrofuran).[1] High metabolic stability, lower polarity.[1]

Part 1: Structural Dynamics & Physical Properties[1]

The physical behavior of alkyne-THFs is governed by the interplay between the polar ether oxygen, the ring pucker, and the linear alkyne handle.

Comparative Physical Data

The following table contrasts the properties of the parent THF, the alcohol precursor, and the alkyne-functionalized derivatives. Note: Values for specific alkyne derivatives are derived from structure-property relationship (SPR) trends where experimental data is proprietary.

Property	THF (Parent)	Tetrahydrofurfuryl Alcohol (Precursor)	Ether-Linked Alkyne-THF	C-Linked Alkyne-THF
Structure	C ₄ H ₈ O	C ₅ H ₁₀ O ₂	C ₈ H ₁₂ O ₂	C ₇ H ₁₀ O
Molar Mass	72.11 g/mol	102.13 g/mol	140.18 g/mol	110.15 g/mol
Boiling Point	66°C	178°C	155–160°C (Est.)	130–135°C (Est.)
Density (20°C)	0.889 g/mL	1.054 g/mL	1.02–1.04 g/mL	0.89–0.91 g/mL
LogP (Oct/Wat)	0.46	-0.14	0.8 – 1.2	1.5 – 1.8
Water Sol.	Miscible	Miscible	Moderate	Low
State (RT)	Liquid	Viscous Liquid	Liquid	Liquid

Thermodynamic & Solubility Profile

- **Volatility Shift:** Functionalizing tetrahydrofurfuryl alcohol with a propargyl group removes the hydroxyl proton, eliminating intermolecular Hydrogen Bonding.^[1] This results in a significant drop in boiling point (approx. -20°C to -30°C relative to the alcohol) despite the increase in molecular weight.
- **Solvation (LogP):** The alkyne group adds lipophilicity.^[1] However, the ether oxygen in the THF ring maintains water solubility better than carbocyclic analogs (e.g., cyclopentane derivatives), making these linkers ideal for ADCs where aqueous solubility is paramount.

Part 2: Spectroscopic Characterization (The "Fingerprint")

To validate the synthesis of an alkyne-THF, researchers must look for specific vibrational and magnetic resonance signatures that confirm the integrity of both the ring and the alkyne.

Infrared Spectroscopy (FT-IR)

The terminal alkyne provides a distinct handle that is easily distinguishable from the THF ether stretch.^[1]

- C-H Stretch: A sharp, diagnostic band at 3280–3320 cm^{-1} .^[1]

- C

C Stretch: A weak to medium intensity band at 2100–2140 cm^{-1} .^[1]

- C-O-C Stretch: Strong bands at 1060–1100 cm^{-1} (characteristic of the THF ring).^[1]

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (CDCl_3):

- Terminal Alkyne Proton: A triplet ($J \sim 2.5$ Hz) at

2.4–2.5 ppm.^[1]

- Propargylic Protons: A doublet ($J \sim 2.5$ Hz) at

4.1–4.2 ppm (for ether-linked) or

2.3–2.6 ppm (for C-linked).

- THF Methine (C_2): A multiplet at

3.7–4.1 ppm.^[1]

- ^{13}C NMR:

- Alkyne Carbons: Two peaks at

74–75 ppm (terminal CH) and

79–80 ppm (internal C).[1]

◦ THF Carbons:

68 (C5),

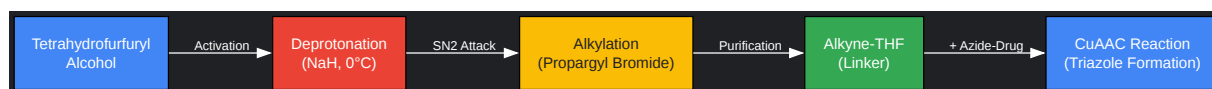
78 (C2),

25-30 (C3/C4).

Part 3: Synthetic Pathways & Protocols

Workflow Visualization

The following diagram illustrates the synthesis of an Ether-Linked Alkyne-THF (Tetrahydrofurfuryl Propargyl Ether) via Williamson Ether Synthesis, followed by its application in Click Chemistry.



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Caption: Figure 1.[2] Synthesis pipeline for converting tetrahydrofurfuryl alcohol into a "Click-ready" linker.

Detailed Experimental Protocol: Ether-Linked Synthesis

Objective: Synthesis of 2-((prop-2-yn-1-yloxy)methyl)tetrahydrofuran. Scale: 10 mmol.

Reagents:

- Tetrahydrofurfuryl alcohol (1.02 g, 10 mmol)
- Sodium Hydride (60% dispersion in oil, 0.48 g, 12 mmol)
- Propargyl Bromide (80% in toluene, 1.34 mL, 12 mmol)

- Anhydrous THF (Solvent, 20 mL)

Procedure:

- Setup: Flame-dry a 50 mL round-bottom flask and purge with Argon. Add anhydrous THF and cool to 0°C.
- Activation: Add NaH portion-wise. Carefully add Tetrahydrofurfuryl alcohol dropwise over 10 minutes. Caution: H₂ gas evolution.[1] Stir at 0°C for 30 minutes until evolution ceases.
- Alkylation: Add Propargyl Bromide dropwise. Allow the solution to warm to Room Temperature (RT) and stir for 12–16 hours.
- Quench: Cool to 0°C and quench carefully with saturated NH₄Cl solution (10 mL).
- Extraction: Extract with Diethyl Ether (3 x 20 mL). Wash combined organics with brine, dry over MgSO₄, and concentrate in vacuo.[1]
- Purification: Purify via flash column chromatography (Silica gel, Hexanes/EtOAc 9:1) to yield a colorless oil.[1]

Self-Validation Check:

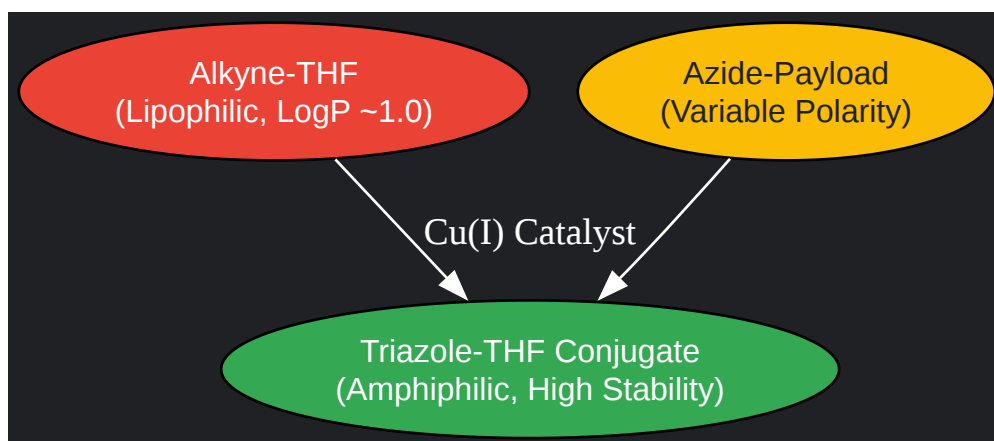
- TLC: Product R_f should be ~0.6 (Hex/EtOAc 4:1), significantly higher than the starting alcohol (R_f ~0.2).[1]
- IR: Disappearance of the broad O-H stretch (3400 cm⁻¹) confirms reaction completion.[1]

Part 4: Applications in Drug Delivery (ADCs)

Alkyne-THFs are superior to simple alkyl chains in Antibody-Drug Conjugates (ADCs) due to the "Polarity-Stealth" effect.[1] The ether oxygen solvates the linker in aqueous blood plasma, preventing hydrophobic aggregation of the payload, while the ring structure prevents enzymatic degradation better than linear PEG chains.

The "Click" Property Shift

When the Alkyne-THF undergoes the CuAAC reaction with an azide, the physical properties shift drastically, locking the drug payload into a stable conformation.



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Caption: Figure 2.[1] Physicochemical transformation during the Click reaction.[1] The formation of the triazole ring increases polarity and rigidity.

References

- Tetrahydrofuran Physical Properties. National Institute of Standards and Technology (NIST) WebBook. [\[Link\]](#)[1]
- Tetrahydrofurfuryl Alcohol Properties. PubChem Database, CID 7311. [\[Link\]](#)[1]
- Click Chemistry: Diverse Chemical Function from a Few Good Reactions. Kolb, H. C., Finn, M. G., & Sharpless, K. B. (2001).[1] *Angewandte Chemie International Edition*. [\[Link\]](#)
- Synthesis of Functionalized Tetrahydrofurans. Wolfe, J. P., & Hay, M. B. (2010).[1] *Tetrahedron*. (Context on C-linked synthesis via cyclization). [\[Link\]](#)

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Sources

- [1. Methyl tetrahydrofurfuryl ether | C₆H₁₂O₂ | CID 86856 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]
- [2. Regioselective Synthesis of Multisubstituted Furans via Metalloradical Cyclization of Alkynes with \$\alpha\$ -Diazocarbonyls: Construction of Functionalized \$\alpha\$ -Oligofurans - PMC](#)
[pmc.ncbi.nlm.nih.gov]
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